

Essential Safety and Disposal Procedures for ON-013100

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Compound of Interest

Compound Name: ON-013100

Cat. No.: B1677293

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper handling and disposal of **ON-013100**, an antineoplastic agent. Adherence to these procedures is vital to ensure laboratory safety and environmental protection.

ON-013100 is identified as an antineoplastic drug that functions as a mitotic inhibitor.^{[1][2][3][4]} As with all antineoplastic agents, it is considered hazardous and requires special handling and disposal procedures to prevent exposure and environmental contamination.^[5]

Chemical and Physical Properties

A summary of the known properties of **ON-013100** is provided below. This information is critical for safe handling and in the event of a spill or exposure.

Property	Value	Source
Synonyms	Estetrol	N/A
Molecular Formula	C ₂₄ H ₂₁ NO ₄ S	N/A
Molecular Weight	419.5 g/mol	N/A
Solubility	DMSO: ≥ 32 mg/mL	N/A
Appearance	A crystalline solid	N/A
Storage	-20°C	N/A

Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to PPE protocols is mandatory when handling **ON-013100**.

- **Gloves:** Double gloving with chemotherapy-rated gloves is required.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Lab Coat:** A disposable, fluid-resistant lab coat is essential.
- **Respiratory Protection:** A NIOSH-approved respirator should be used when handling the powder form or when there is a risk of aerosolization.

Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain and decontaminate the area.

- **Evacuate:** Clear the immediate area of all personnel.
- **Isolate:** Secure the area and post warning signs.
- **Protect:** Don appropriate PPE before entering the spill area.

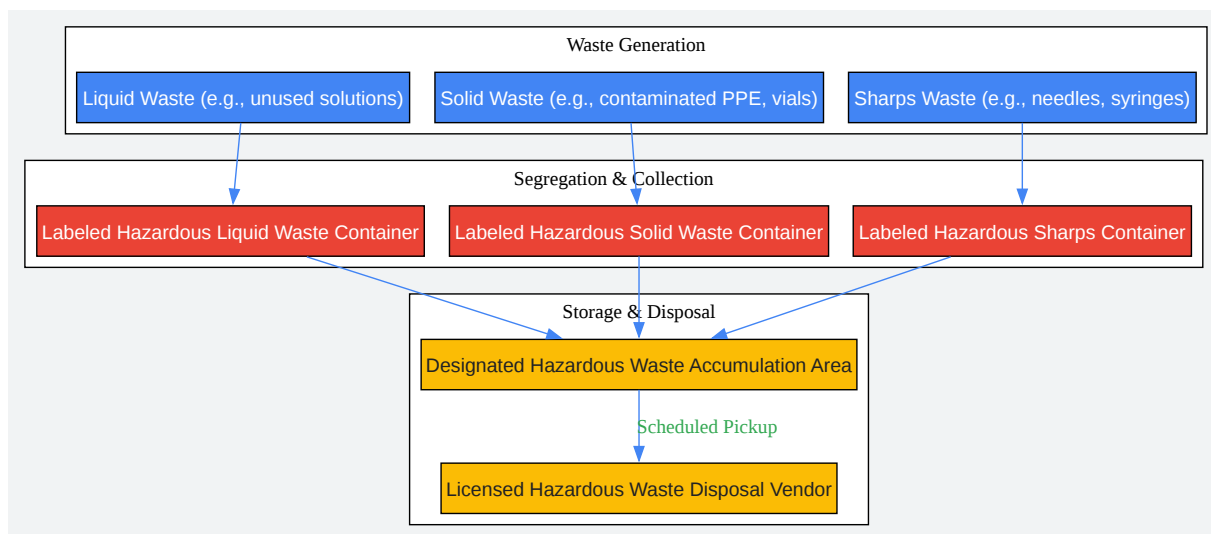
- **Contain:** For liquid spills, use absorbent pads. For powder spills, gently cover with a damp absorbent pad to avoid creating dust.
- **Decontaminate:** Clean the spill area with an appropriate deactivating agent, followed by a thorough cleaning with soap and water.
- **Dispose:** All materials used for cleanup must be disposed of as hazardous waste.

Disposal Procedures

All waste contaminated with **ON-013100** must be treated as hazardous chemical waste.

- **Segregation:** Do not mix **ON-013100** waste with other laboratory waste streams.
- **Containers:** Use designated, leak-proof, and clearly labeled hazardous waste containers.
- **Sharps:** Needles and syringes contaminated with **ON-013100** must be placed in a designated sharps container for hazardous waste.
- **Liquid Waste:** Collect in a sealed, labeled container.
- **Solid Waste:** Includes contaminated gloves, lab coats, absorbent pads, and any other disposable materials. Place these in a designated, lined hazardous waste container.
- **Decontamination of Glassware:** Reusable glassware should be decontaminated using an appropriate method, such as soaking in a validated deactivating solution, before routine washing.

The following diagram illustrates the general workflow for the proper disposal of **ON-013100** waste.



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ON-013100 Waste Disposal Workflow

Experimental Protocols

Due to the proprietary nature of drug development, specific experimental protocols for **ON-013100** are not publicly available. However, any research involving this compound should be conducted under strict safety protocols for handling cytotoxic and antineoplastic agents. All experimental procedures should be designed to minimize the generation of waste and to allow for the safe collection and disposal of all contaminated materials.

It is imperative that all personnel handling **ON-013100** receive documented training on the specific hazards and handling procedures for this compound and for antineoplastic agents in general. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal.

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